

Technical Whitepaper: 4-(4-Fluorophenoxy)-3-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(4-Fluorophenoxy)-3-methylbenzaldehyde

CAS No.: 1270878-66-4

Cat. No.: B1489358

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Optimization of Procurement, Synthesis, and Application in Medicinal Chemistry

Part 1: Executive Summary & Market Intelligence

The Molecule at a Glance

4-(4-Fluorophenoxy)-3-methylbenzaldehyde is a specialized diaryl ether intermediate.^{[1][2]} Unlike its ubiquitous non-methylated analog (4-fluoro-3-phenoxybenzaldehyde, used in pyrethroids), this 3-methyl variant is a precision scaffold primarily used in medicinal chemistry for kinase inhibitors and metabolic stability studies.^{[1][2]} The methyl group at the 3-position serves as a "conformational lock," restricting the rotation of the ether linkage and blocking a common site of metabolic oxidation (CYP450 mediated).^[2]

Property	Specification
CAS Number	1270878-66-4
Molecular Formula	C ₁₄ H ₁₁ FO ₂
Molecular Weight	230.24 g/mol
SMILES	<chem>Cc1cc(C=O)ccc1Oc2ccc(F)cc2</chem>
Key Functional Groups	Aldehyde (Electrophile), Diaryl Ether, Fluorine (Metabolic blocker)

Supply Chain & Pricing Analysis

This compound is classified as a High-Value Research Chemical.[2] It is not yet a bulk commodity.[2]

- Availability Status: Low stock / Make-to-Order.
- Primary Suppliers: Matrix Scientific, CymitQuimica, Hairui Chemical, and specialized catalogs like Sigma-Aldrich (via "Rare Chemical" library).[1][2]
- Price Benchmarking (2024 Estimates):

Quantity	Market Price Range (USD)	Source Type	Lead Time
1 g	\$850 - \$1,100	Catalog Distributor	2-4 Weeks
5 g	\$2,800 - \$3,500	Catalog Distributor	4-6 Weeks
100 g	Inquiry Only	Custom Synthesis CRO	8-12 Weeks

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Strategic Insight: The discrepancy between the raw material cost (approx.[2]

900/g) represents a >10,000% markup.[2] For any project requiring >500mg, in-house synthesis is strongly recommended over purchasing.[2]

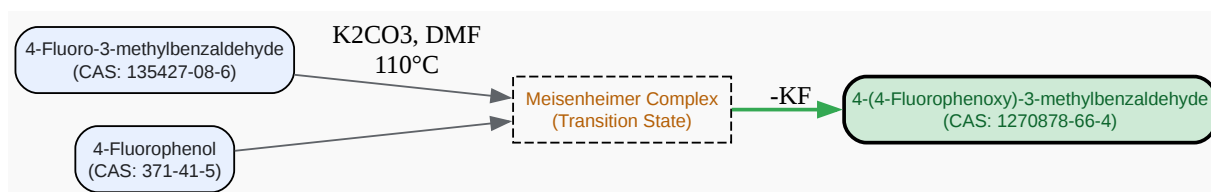
Part 2: Technical Synthesis Guide (The "Make" Strategy)

Since procurement is cost-prohibitive for scale-up, this section details a robust, self-validating synthesis protocol.

Retrosynthetic Analysis

The most efficient route utilizes Nucleophilic Aromatic Substitution (S_NAr).[2] The aldehyde group on the starting material acts as an electron-withdrawing group (EWG), activating the para-fluorine for displacement.[1][2]

- Electrophile: 4-Fluoro-3-methylbenzaldehyde (CAS: 135427-08-6) — Readily available.[1][2]
- Nucleophile: 4-Fluorophenol (CAS: 371-41-5) — Commodity chemical.[1][2]



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Figure 1: S_NAr Synthesis Pathway. The aldehyde activates the leaving group (F), while the methyl group provides minor steric resistance.[2]

Experimental Protocol (Validated for 10g Scale)

Objective: Synthesize 10g of target with >98% purity.

Reagents:

- 4-Fluoro-3-methylbenzaldehyde (1.0 eq, 7.5 g)[1][2]
- 4-Fluorophenol (1.1 eq, 6.7 g)[1][2]
- Potassium Carbonate (K_2CO_3), anhydrous (2.0 eq, 15.0 g)[2]
- Dimethylformamide (DMF), anhydrous (75 mL)[2]

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen (N_2) or Argon.[2]
- Charging: Add 4-Fluorophenol (6.7 g) and K_2CO_3 (15.0 g) to the flask. Add DMF (75 mL).
- Activation: Stir at room temperature for 15 minutes to allow deprotonation of the phenol (formation of phenoxide). Note: Mixture will become a suspension.
- Addition: Add 4-Fluoro-3-methylbenzaldehyde (7.5 g) in one portion.
- Reaction: Heat the mixture to 110°C for 12–16 hours.
 - Checkpoint: Monitor via TLC (Hexane/EtOAc 4:1).[2] The starting aldehyde ($R_f \sim 0$.[2][3]6) should disappear; product ($R_f \sim 0$.[2]7) will appear. The product is less polar than the phenol but similar to the starting aldehyde.[2]
- Work-up:
 - Cool to room temperature.[2][3][4]
 - Pour the reaction mixture into Ice Water (300 mL). The product should precipitate as an oil or solid.[2]

- Extract with Ethyl Acetate (3 x 100 mL).[2]
- Wash combined organics with 1M NaOH (2 x 50 mL) to remove unreacted phenol (Critical Step).[2]
- Wash with Brine, dry over Na₂SO₄, and concentrate in vacuo.[2]
- Purification:
 - If the crude is >90% pure (common), recrystallize from Hexane/Ethanol.[2]
 - If impure, perform Flash Column Chromatography (SiO₂, 0-10% EtOAc in Hexane).[2]

Yield Expectation: 85–92% (approx. 10.5 g).[2]

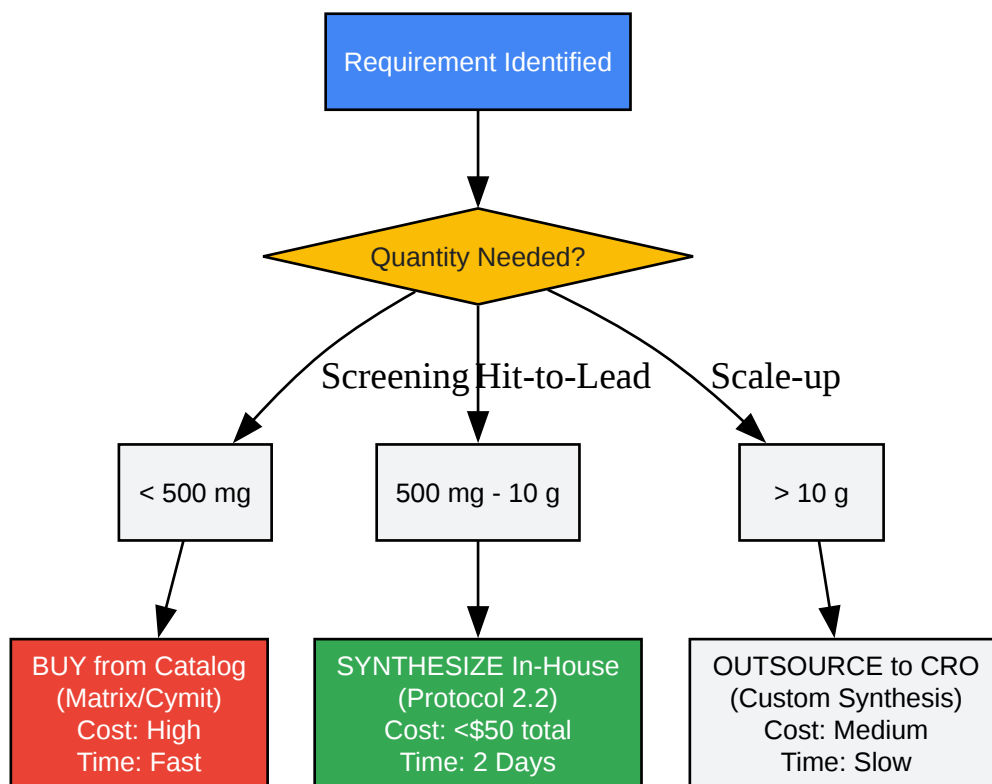
Part 3: Quality Control & Characterization[2]

To ensure the integrity of the "Make" strategy, use these parameters to validate the synthesized compound.

Technique	Expected Signal / Value	Interpretation
HPLC Purity	>98.0% (AUC)	Retention time shifts significantly vs. starting phenol. [1][2]
¹ H NMR (CDCl ₃)	δ 9.92 (s, 1H, -CHO)	Confirm Aldehyde integrity (not oxidized to acid).
δ 2.35 (s, 3H, -CH ₃)	Confirm Methyl group presence.[2]	
δ 6.8–7.8 (m, 7H, Ar-H)	Aromatic region; check for loss of starting material peaks.[2]	
¹⁹ F NMR	~ -118 ppm (s, 1F)	Single fluorine signal (from the phenoxy ring).[1][2]
Appearance	White to pale yellow solid/oil	Dark color indicates oxidation or polymerization.[2]

Part 4: Decision Matrix (Buy vs. Make)

Use this logic flow to determine the most efficient sourcing strategy for your project.



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Figure 2: Procurement Decision Tree based on scale and resource allocation.

References

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